

Proper Disposal Procedures for 1035 Premium RTV Silicone Adhesive Sealant

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Compound of Interest		
Compound Name:	S19-1035	
Cat. No.:	B11927675	Get Quote

For researchers, scientists, and drug development professionals, the proper disposal of laboratory materials is a critical component of ensuring a safe and compliant work environment. This document provides essential safety and logistical information for the disposal of 1035 Premium RTV Silicone Adhesive Sealant, a substance that may also be identified by the code **S19-1035**. Adherence to these procedural guidelines is paramount for minimizing environmental impact and protecting personnel.

Hazard Identification and Safety Precautions

Before handling and disposal, it is crucial to be aware of the hazards associated with 1035 Premium RTV Silicone Adhesive Sealant. This product is classified as causing serious eye irritation, may cause an allergic skin reaction, and is suspected of damaging fertility or the unborn child.[1][2] It is also harmful to aquatic life with long-lasting effects.[1][2]

Personal Protective Equipment (PPE): To ensure safety, the following PPE should be worn when handling this product:

- Gloves: Wear protective gloves.[1][3]
- Eye Protection: Wear safety glasses or chemical goggles.[1][3]
- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment.[4]



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Spill and Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to contain the material and prevent environmental contamination.

Cleanup Procedures:

- Ensure Adequate Ventilation: Work in a well-ventilated area.[1]
- Remove Ignition Sources: Eliminate all sources of extreme heat or open flames.[1]
- Containment: Collect the material in a sealable, chemical-resistant container.[1] Since the product is not readily flowable, this can typically be done manually.[1]
- Residue Removal: Wipe any remaining residues with a paper towel and place the
 contaminated towels in the designated waste container.[1] The final traces of residue can be
 removed with soap and water.[1]
- Avoid Environmental Release: Do not allow the substance to enter sewers or surface and ground water.[1]

Disposal Procedures

Proper disposal of 1035 Premium RTV Silicone Adhesive Sealant and its containers must be conducted in accordance with all local, regional, national, and international regulations.[3][5]

Step-by-Step Disposal Guidance:

- Waste Collection: Place the unused product and any contaminated materials (e.g., paper towels, gloves) into a suitable, labeled, and sealable chemical-resistant container.[1]
- Storage: Store the waste container in a locked, dry, and well-ventilated area, away from incompatible materials such as strong acids and bases.[3][4]
- Labeling: Clearly label the waste container with the contents ("Waste 1035 Silicone Sealant")
 and the associated hazards.



- Professional Disposal: Arrange for the disposal of the waste through a licensed hazardous waste disposal company. Do not dispose of this material in standard laboratory or municipal trash.
- Documentation: Maintain records of the disposal process, including the name of the disposal company and the date of pickup, to ensure a complete audit trail.

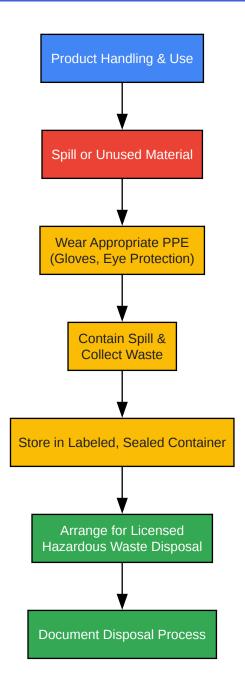
Quantitative Data Summary

Hazard Classification	GHS Hazard Statement	Reference
Eye Irritation	H319: Causes serious eye irritation	[1][2]
Skin Sensitization	H317: May cause an allergic skin reaction	[1]
Reproductive Toxicity	H360: May damage fertility or the unborn child	[1][2]
Aquatic Hazard (Chronic)	H412: Harmful to aquatic life with long lasting effects	[1][2]

Experimental Workflow: Disposal Protocol

The following diagram illustrates the logical workflow for the proper disposal of 1035 Premium RTV Silicone Adhesive Sealant.





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Caption: Logical workflow for the safe disposal of 1035 sealant.

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